

what are the physical properties of Tetratriacontane

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An In-depth Technical Guide to the Physical Properties of Tetratriacontane

This guide provides a comprehensive overview of the core physical properties of **Tetratriacontane** (C34H70), tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental methodologies, and visual workflows to facilitate a deeper understanding of this long-chain alkane.

Core Physical Properties

Tetratriacontane is a long-chain saturated hydrocarbon belonging to the alkane series, with the chemical formula C34H70.[1] At room temperature, it exists as a white, waxy solid.[2] Its linear structure and high molecular weight are key determinants of its physical characteristics.

General Properties

The fundamental identifiers and molecular characteristics of **Tetratriacontane** are summarized below.



Property	Value	Source
Molecular Formula	C34H70	[1][3]
Molecular Weight	478.92 g/mol	[3][4]
IUPAC Name	Tetratriacontane	[5]
CAS Number	14167-59-0	[3][4]
Appearance	White Flakes/Solid	[2][5]

Thermal Properties

The melting and boiling points of **Tetratriacontane** are critical indicators of its thermal stability and the strength of the intermolecular van der Waals forces.

Property	Value	Conditions	Source
Melting Point	72-76 °C	[6]	
72.6 °C	[3][7]		-
72-75 °C	(lit.)	[2][8][9]	
Boiling Point	483 °C	@ 760 mmHg	[3][7]
482.4 °C	@ 760 mmHg	[2]	
285 °C	@ 2 mmHg (lit.)	[8][9][10]	-

Density and Solubility

The density and solubility profile of **Tetratriacontane** are characteristic of long-chain alkanes, highlighting its nonpolar nature.



Property	Value	Conditions	Source
Density	0.812 g/cm ³	[2]	
0.9045 g/cm ³	(estimate)	[8][10][11]	_
Water Solubility	7.97e-013 mg/L	@ 25 °C (est)	[7]
Insoluble	[1][12]		
Solubility in Organic Solvents	Soluble in hexane and benzene.	[1]	
Soluble in chloroform.	[9][10][11]		-

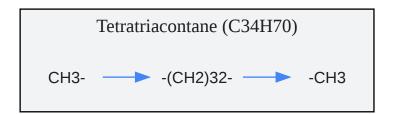
Other Physical Data

Additional physical properties of **Tetratriacontane** are provided below.

Property	Value	Conditions	Source
Vapor Pressure	5.36E-09 mmHg	@ 25 °C	[2][8][11]
Refractive Index	1.453	[2]	
1.4296	[8][10][11]		_
Flash Point	345.3 °C	[2][8][11]	

Molecular Structure

Tetratriacontane consists of a 34-carbon unbranched chain.[5] Its structure is fundamental to its physical properties, such as its high melting point and hydrophobicity.





Molecular Structure of **Tetratriacontane**.

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physical properties of long-chain alkanes like **Tetratriacontane**.

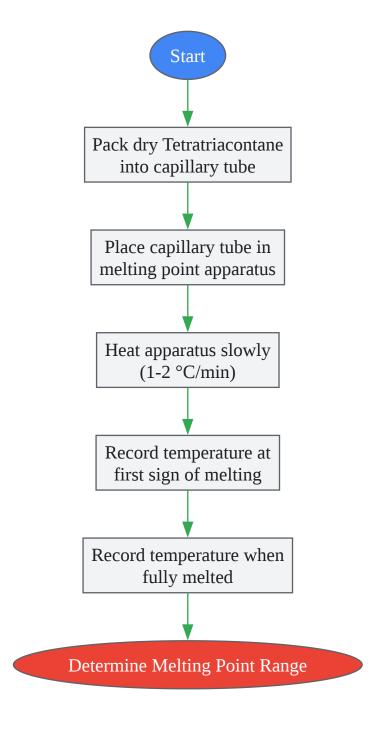
Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid.[13] For a pure crystalline compound, this transition occurs over a narrow temperature range.[14]

Methodology: Capillary Method

- Sample Preparation: A small amount of dry, powdered **Tetratriacontane** is packed into a capillary tube to a height of about 2-3 mm.[15][16]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or Thiele tube) alongside a calibrated thermometer.[14]
- Heating: The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[14][16]
- Observation: The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the range.[14]





Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[17][18] For high molecular weight compounds like **Tetratriacontane**, boiling point is often measured under reduced pressure to prevent thermal decomposition.[8][9][10]

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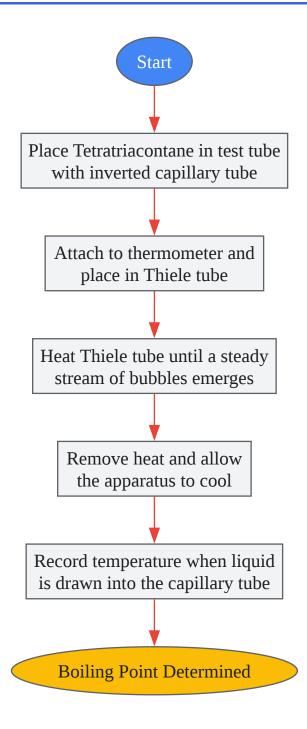




Methodology: Thiele Tube Method

- Sample Preparation: A small amount of the liquid sample (approximately 0.5 mL) is placed in a small test tube.[19]
- Apparatus Setup: A capillary tube, sealed at one end, is inverted and placed into the test
 tube containing the sample. The test tube is then attached to a thermometer.[18][19] This
 assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 [19]
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[18][19]
- Observation: As the sample heats, a steady stream of bubbles will emerge from the inverted capillary tube. The heat is then removed, and the apparatus is allowed to cool.[19]
- Measurement: The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[17][19]





Workflow for Boiling Point Determination.

Density Determination

The density of a solid is its mass per unit volume. For an insoluble solid like **Tetratriacontane**, the water displacement method is commonly used.[20]



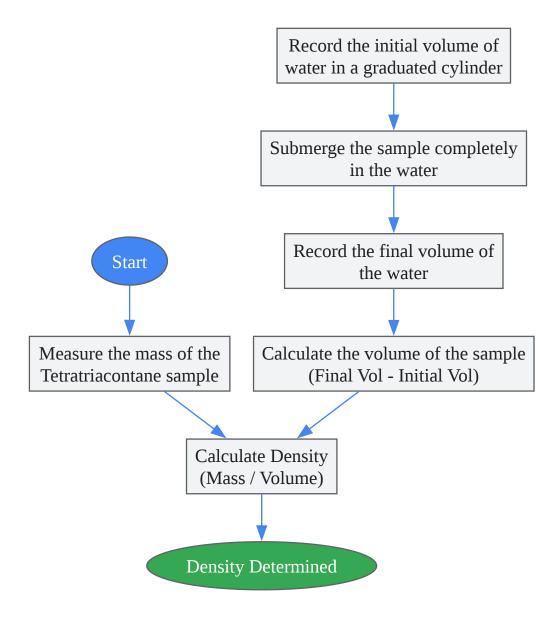




Methodology: Water Displacement

- Mass Measurement: The mass of a sample of **Tetratriacontane** is measured using an analytical balance.[20][21]
- Initial Volume: A known volume of water is placed in a graduated cylinder, and the initial volume is recorded.[20][22]
- Displacement: The weighed solid sample is carefully submerged in the water in the graduated cylinder.[20][22]
- Final Volume: The new volume of the water is recorded. The difference between the final and initial volumes gives the volume of the solid.[20][22]
- Calculation: Density is calculated by dividing the mass of the solid by its determined volume.
 [20][21]





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Workflow for Density Determination.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. Alkanes are generally soluble in nonpolar organic solvents and insoluble in polar solvents like water.[1][23]

Methodology: Gravimetric Analysis

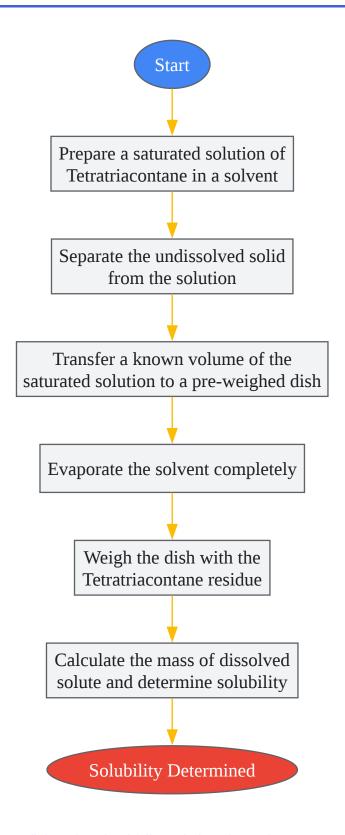
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- Saturation: A saturated solution is prepared by adding an excess amount of
 Tetratriacontane to a known volume of the solvent (e.g., hexane) at a specific temperature.
 The mixture is agitated for an extended period to ensure equilibrium is reached.
- Separation: The undissolved solid is separated from the solution by filtration or centrifugation.
- Solvent Evaporation: A known volume of the saturated solution is carefully transferred to a
 pre-weighed container. The solvent is then evaporated, leaving behind the dissolved
 Tetratriacontane.
- Mass Measurement: The container with the residue is weighed. The mass of the dissolved solute is determined by subtracting the initial mass of the container.
- Calculation: The solubility is expressed as the mass of solute per volume or mass of the solvent.





Workflow for Solubility Determination.



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